

Application Note: Advanced Characterization of [U- C, N]-Acetonitrile via Heteronuclear NMR

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Compound of Interest

Compound Name: Acetonitrile-1-¹³C,¹⁵N

CAS No.: 14320-89-9

Cat. No.: B078789

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Executive Summary

Acetonitrile (

) is a fundamental solvent and chemical standard in nuclear magnetic resonance (NMR). When uniformly labeled with

C and

N (

-MeCN), it transforms into a powerful probe for spectrometer calibration, temperature referencing, and pulse sequence validation.

However, characterizing this molecule presents a unique "silent node" challenge: the nitrogen atom has no directly attached protons. Consequently, the standard

HSQC—the workhorse of biomolecular NMR—yields no signal.

This Application Note details the specific pulse sequence modifications required to visualize the

connectivity. We define protocols for Proton-Detected Heteronuclear Multiple Bond Correlation (HMBC) and

N-Coupled

HSQC, providing a robust framework for verifying isotopic labeling and measuring scalar couplings (

-values).

The Spin Physics of Labeled Acetonitrile

To design the correct pulse sequence, one must first understand the magnetization transfer pathways available in

-Acetonitrile. Unlike proteins, there is no amide proton (

). All magnetization must originate from the methyl protons (

).

The Coupling Network

The spin system is defined by an

network (where

,

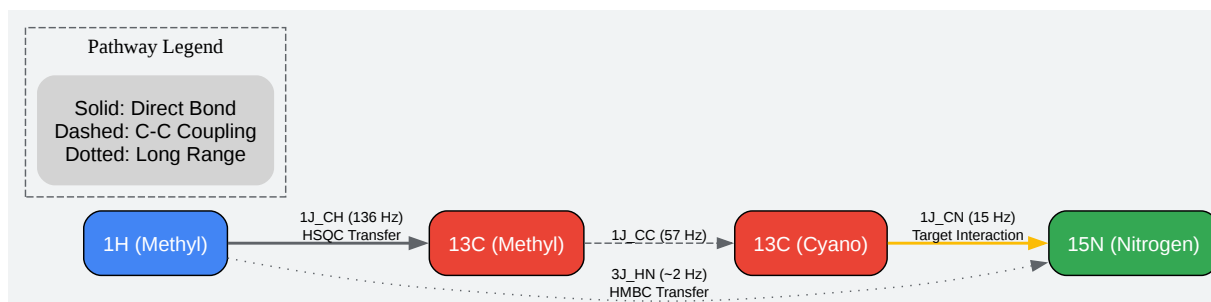
,

).

Interaction	Type	Approx. ^{[1][2][3][4]} [5] Coupling Constant ()	Utility in Pulse Sequence
	One-bond	~136 Hz	Primary magnetization transfer (HSQC/INEPT).
	One-bond	~57 Hz	Carbon-Carbon coherence transfer (INADEQUATE).
	One-bond	~15 Hz	The target interaction. Direct C-N correlation.
	Three-bond	~1.5 - 3.0 Hz	Long-range detection (HMBC).

Visualization of Magnetization Transfer

The following diagram illustrates the coherence transfer pathways utilized in the protocols below.



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Figure 1: Spin coupling network in labeled Acetonitrile. The primary challenge is bridging the bond without a direct proton on Nitrogen.

Protocol A: The N-Coupled HSQC

Purpose: To verify

N labeling and measure the

and

couplings indirectly via the Carbon dimension.

Standard HSQC experiments decouple the heteronucleus during acquisition. By omitting

N decoupling, we can observe the nitrogen splitting on the carbon cross-peaks.

Experimental Setup

- Sample: 50 mM
-Acetonitrile in DMSO-
(or
).
- Temperature: 298 K.
- Pulse Sequence:hsqcetgp (Bruker standard) or equivalent gradient-selected HSQC.

Step-by-Step Configuration

- Tune & Match: Ensure
,
, and
channels are tuned. Even though we are detecting Carbon, the

channel must be handled to prevent accidental decoupling or to apply specific pulses if using a triple-resonance probe.

- Parameter Setup:

- SW (

- H): 4 ppm (Center at 2.0 ppm).

- SW (

- C): 140 ppm (Center at 60 ppm to cover both Methyl ~1.3 ppm and Cyano ~118 ppm).

- Note: Standard HSQC is optimized for aliphatic; you may need to adjust offsets to see the Cyano group due to its large shift.

- CNST2 (

-): Set to 136 Hz.

- The Critical Modification (Coupled Mode):

- Disable

- C decoupling during acquisition (optional, for measuring

-).

- Crucially: Ensure no

- N decoupling is applied. In standard

- HSQC, this is the default, but verify that no adiabatic decoupling is active on the third channel.

- Acquisition:

- TD(F2): 2048

- TD(F1): 256

- NS: 4 or 8 (High sensitivity sample).

Data Interpretation

The resulting spectrum will show:

- Methyl Peak (

ppm): This peak will appear as a doublet in the Carbon dimension due to

(~57 Hz) coupling to the Cyano carbon.

- Cyano Peak (

ppm): This cross-peak (visible via long-range coupling or if the delay is optimized for small couplings) will be split into a doublet by the directly attached

(

Hz).

Protocol B: HMBC (The "Connectivity" Experiment)

Purpose: To directly correlate the methyl protons to the nitrogen nucleus. This is the definitive ¹³C-¹⁵N HSQC alternative for molecules lacking H-N bonds.

Mechanism

Since we cannot use

, we rely on the 3-bond coupling (

). This requires a delay optimized for small couplings (~2-5 Hz).

Pulse Sequence Logic

We utilize a Gradient-Selected HMBC (Heteronuclear Multiple Bond Correlation) sequence.

- Flow:

.

- Low-Pass J-Filter: Suppresses one-bond correlations (not relevant here as there are no

, but standard in the sequence).

Step-by-Step Protocol

- Sequence Selection:hmbcgplpndqf (Bruker) or gHMBC (Varian/Agilent).
- Optimization for Long Range ():
 - Set the long-range coupling constant parameter (cnst13 or equivalent) to 2.5 Hz.[\[2\]](#)
 - Reasoning: The in acetonitrile is small. Setting the delay too short (for 8-10 Hz) will result in null signal.
- Spectral Widths:
 - F1 (N): 300 ppm (Center ~200 ppm). Acetonitrile N shift is typically around 240-270 ppm (relative to liquid) or ~130 ppm (relative to nitromethane).
 - F2 (H): Standard (4 ppm).
- Acquisition:
 - NS: 16 (Lower sensitivity than HSQC).
 - D1 (Relaxation Delay): 2.0 s.

Result

A single strong correlation peak connecting the Methyl Protons (2.0 ppm) to the Nitrogen Chemical Shift. This confirms the integrity of the Carbon-Nitrogen framework.

Protocol C: Direct Correlation (Advanced)

Purpose: For researchers requiring direct measurement of the C-N bond without proton mediation (e.g., in deuterated solvents or solid-state mimics).

This is effectively an HSQC experiment where Nucleus A is

and Nucleus B is

.

- Warning: This requires a probe capable of pulsing on C and N simultaneously with high power (typically a dedicated triple-resonance probe).

The "Inverted" HSQC

In this setup, we treat

as the "proton" (high gamma, abundant source in labeled samples) and

as the indirect dimension.

- Sequence: Modified HSQC using

excitation and detection, with

evolution in

.

- Optimization:

- Input coupling constant

Hz (The

).

- Transfer delay

ms.

- Detection: Direct detection of
.
- Outcome: A 2D spectrum with Carbon on the X-axis and Nitrogen on the Y-axis. The Cyano carbon (118 ppm) will show a correlation to the Nitrogen. The Methyl carbon will not show a correlation unless the delay is set for the 2-bond coupling.

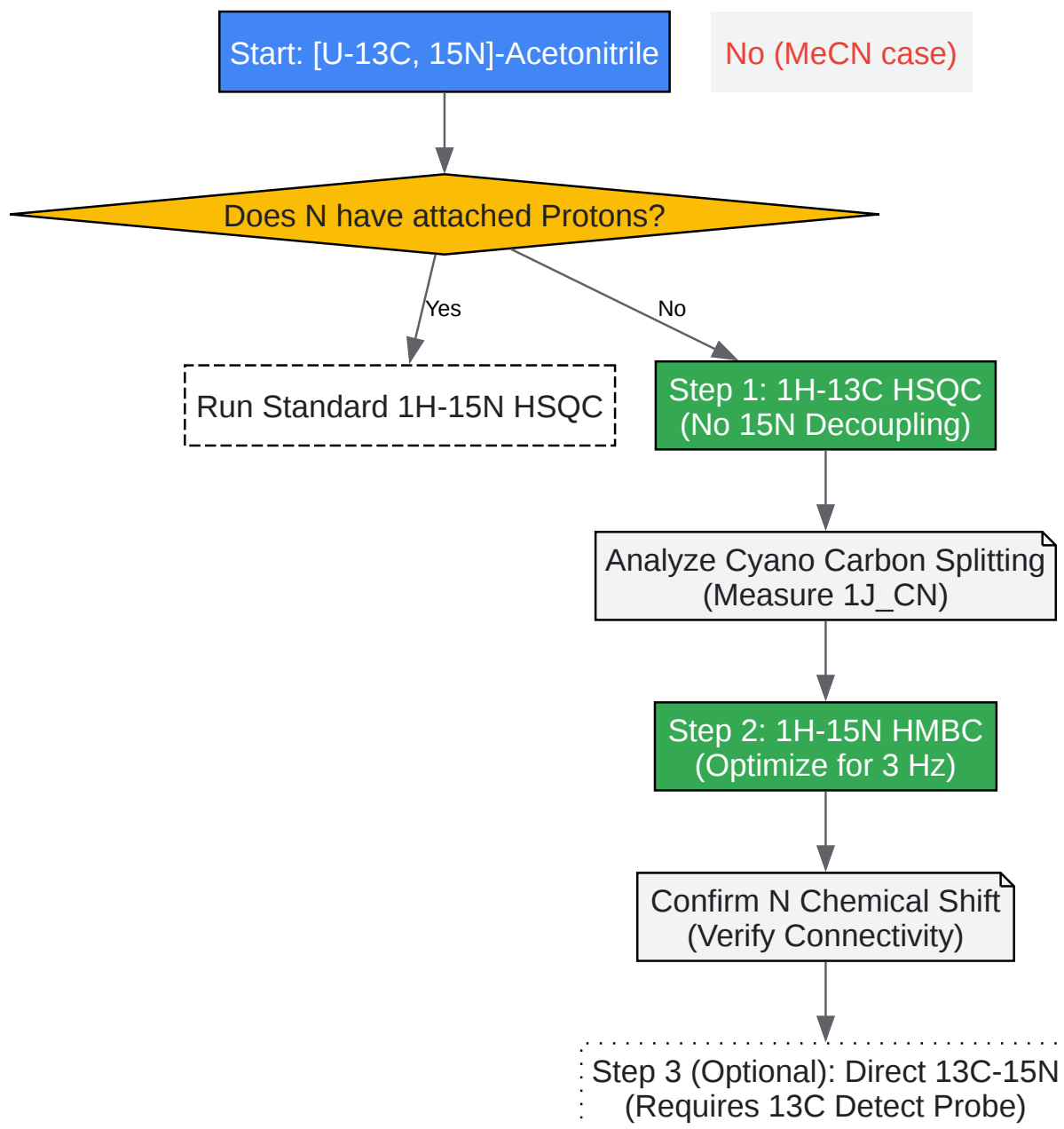
Data Analysis & Validation Standards

When validating your labeled acetonitrile, compare your results against these standard values.

Parameter	Value	Source
	2.07 ppm (in DMSO-)	
(Methyl)	1.3 ppm	
(Cyano)	118.2 ppm	
	~245 ppm (vs liq)	
	13 - 15 Hz	Measured via Protocol A

Workflow Diagram

The following Graphviz diagram outlines the decision tree for characterizing labeled small molecules lacking H-N bonds.



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Figure 2: Logical workflow for characterizing Nitrogen-labeled molecules lacking direct proton attachment.

References

- IUPAC Recommendations 2001. "NMR Nomenclature. Nuclear Spin Properties and Conventions for Chemical Shifts." Pure and Applied Chemistry, 73(11), 1795–1818.
- Biological Magnetic Resonance Data Bank (BMRB). "Metabolite Chemical Shifts: Acetonitrile."
- Wishart, D.S., et al. "¹H, ¹³C and ¹⁵N Chemical Shift Referencing in Biomolecular NMR." Journal of Biomolecular NMR, 6, 135-140 (1995).
- Claridge, T.D.W. High-Resolution NMR Techniques in Organic Chemistry. 3rd Edition. Elsevier, 2016. (Authoritative Text on HMBC/HSQC Pulse Sequences).

Note: This protocol assumes the use of a standard high-field NMR spectrometer (400 MHz+) equipped with a gradient probe capable of

and

tuning.

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Sources

- [1. meihonglab.com](http://1.meihonglab.com) [meihonglab.com]
- [2. ACETONITRILE-D₃\(2206-26-0\) ¹³C NMR](http://2.ACETONITRILE-D3(2206-26-0)13CNMR) [m.chemicalbook.com]
- [3. researchgate.net](http://3.researchgate.net) [researchgate.net]
- [4. mdpi.com](http://4.mdpi.com) [mdpi.com]
- [5. organicchemistrydata.netlify.app](http://5.organicchemistrydata.netlify.app) [organicchemistrydata.netlify.app]
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